

Application Notes and Protocols: 3-Amino-5-hydroxybenzoic Acid Hydrochloride

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Compound of Interest

Compound Name: *3-Amino-5-hydroxybenzoic acid hydrochloride*

Cat. No.: *B111875*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the proper handling, storage, and utilization of **3-Amino-5-hydroxybenzoic acid hydrochloride**. Adherence to these protocols is crucial for ensuring experimental accuracy, maintaining compound integrity, and guaranteeing laboratory safety.

Chemical and Physical Properties

3-Amino-5-hydroxybenzoic acid hydrochloride is a key biosynthetic precursor for a class of compounds known as ansamycins and mitomycins, which have applications in drug development.^[1] Its physical and chemical properties are summarized below to aid in its effective use in research.

Property	Value	Source
Molecular Formula	C ₇ H ₈ ClNO ₃	N/A
Molecular Weight	189.6 g/mol	N/A
Appearance	Solid	[2]
Solubility in DMSO	Approx. 3 mg/mL	[2][3]
Solubility in DMF	Approx. 1 mg/mL	[2][3]
Calculated Water Solubility	5.3 mg/mL	[3]
Storage Temperature	-20°C	[2]
Stability	≥ 4 years at -20°C	[2]

Safety, Handling, and Storage Protocols

2.1. Hazard Identification and Safety Precautions

3-Amino-5-hydroxybenzoic acid hydrochloride is considered a hazardous substance.[4] It is harmful if swallowed or inhaled and can cause skin and serious eye irritation.[4] It may also cause respiratory irritation.[4]

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.
- Hand Protection: Handle with chemical-resistant gloves.
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

2.2. Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.

- Avoid generating dust. Minimize dust generation and accumulation.
- Avoid contact with skin, eyes, and clothing.
- Do not ingest or inhale.
- Wash hands thoroughly after handling.

2.3. Storage Procedures

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Recommended storage temperature is -20°C for long-term stability.[2]
- Stock solutions should be aliquoted and stored at -20°C for up to one year or -80°C for up to two years to avoid repeated freeze-thaw cycles.[1]

2.4. First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- In Case of Skin Contact: Immediately wash the skin with plenty of soap and water. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Experimental Protocols

3.1. Preparation of Stock Solutions

Stock solutions of **3-Amino-5-hydroxybenzoic acid hydrochloride** are typically prepared in organic solvents due to its limited aqueous solubility.

Materials:

- **3-Amino-5-hydroxybenzoic acid hydrochloride** powder
- Dimethyl sulfoxide (DMSO) or Dimethylformamide (DMF)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

Protocol:

- Weigh the desired amount of **3-Amino-5-hydroxybenzoic acid hydrochloride** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO or DMF to achieve the desired concentration (e.g., for a 10 mM stock solution in DMSO, add the corresponding volume of DMSO to the weighed powder).
- Vortex the solution until the powder is completely dissolved. Gentle heating or sonication can be used to aid dissolution if precipitation occurs.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

3.2. General Protocol for Use in Cell Culture

This protocol provides a general guideline for treating cells with **3-Amino-5-hydroxybenzoic acid hydrochloride**. The final concentration and incubation time should be optimized for the specific cell line and experiment.

Materials:

- Cells cultured in appropriate media
- **3-Amino-5-hydroxybenzoic acid hydrochloride** stock solution (e.g., 10 mM in DMSO)
- Cell culture medium
- Sterile pipette tips and tubes

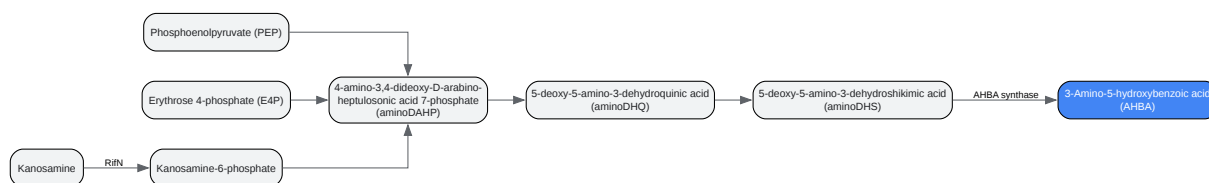
Protocol:

- Grow cells to the desired confluency in a multi-well plate.
- Prepare a working solution of **3-Amino-5-hydroxybenzoic acid hydrochloride** by diluting the stock solution in a cell culture medium to the desired final concentration. Note: The final concentration of the solvent (e.g., DMSO) should be kept low (typically <0.5%) to avoid solvent-induced toxicity.
- Remove the existing medium from the cells.
- Add the medium containing the desired concentration of **3-Amino-5-hydroxybenzoic acid hydrochloride** to the cells.
- Include a vehicle control (medium with the same concentration of solvent used for the stock solution) in the experimental setup.
- Incubate the cells for the desired period.
- Proceed with the downstream analysis (e.g., cell viability assay, protein extraction, etc.).

Biosynthetic Pathway and Experimental Workflow

4.1. The Aminoshikimate Pathway

3-Amino-5-hydroxybenzoic acid is synthesized in certain bacteria through a variation of the shikimate pathway, known as the aminoshikimate pathway.[5] This pathway is crucial for the biosynthesis of ansamycin and mitomycin antibiotics.[6]

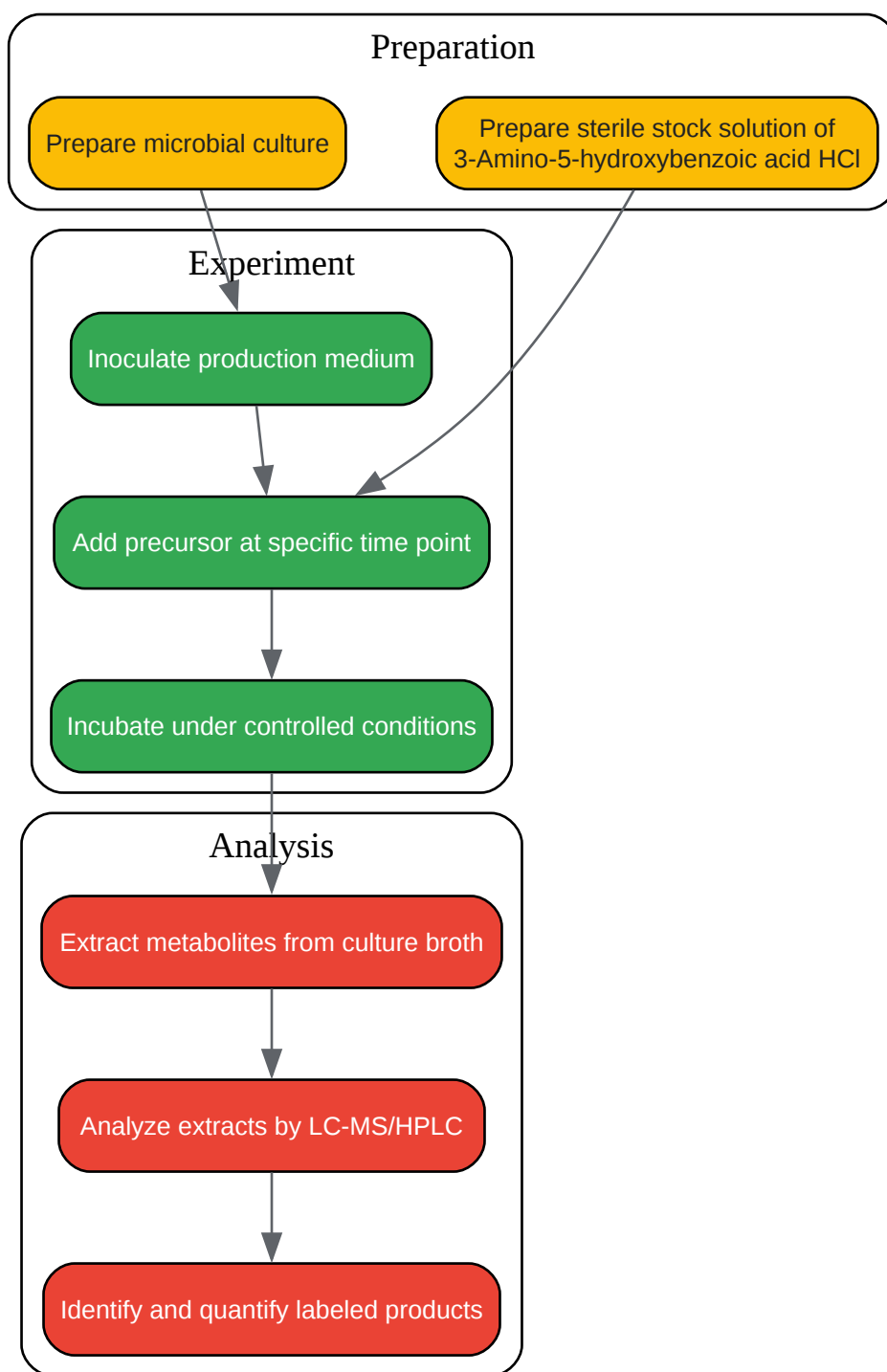


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Caption: The Aminoshikimate Pathway for the biosynthesis of 3-Amino-5-hydroxybenzoic acid (AHBA).

4.2. Experimental Workflow for Precursor Feeding Studies

This workflow outlines a general procedure for using **3-Amino-5-hydroxybenzoic acid hydrochloride** as a precursor in microbial fermentation to study the biosynthesis of secondary metabolites.



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